

Stereochemical Engineering of 2,5-Diethylmorpholine: A Technical Guide

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Compound of Interest

Compound Name: 2,5-Diethylmorpholine

CAS No.: 1094657-75-6

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Executive Directive

The morpholine scaffold is a privileged structure in medicinal chemistry, widely utilized to modulate pharmacokinetic properties such as solubility, lipophilicity, and metabolic stability. While the parent morpholine is achiral, C-substituted derivatives introduce stereochemical complexity that can drastically alter biological activity.

2,5-Diethylmorpholine represents a specific subclass of "regio-irregular" disubstituted morpholines. Unlike the symmetric 2,6-isomers, the 2,5-substitution pattern creates a unique stereochemical environment where the substituents are situated

to the oxygen and

to the nitrogen, respectively. This guide provides a definitive analysis of its stereoisomerism, conformational thermodynamics, and validated synthetic protocols.

Stereochemical Matrix & Isomerism

Chirality and Symmetry

The **2,5-diethylmorpholine** molecule contains two chiral centers at positions C2 and C5.

- **Numbering:** According to IUPAC rules, numbering starts at the oxygen atom (1), proceeds to the ethyl-substituted carbon (2), unsubstituted methylene (3), nitrogen (4), ethyl-substituted carbon (5), and unsubstituted methylene (6).
- **Symmetry Analysis:** Unlike 2,6-dimethylmorpholine, which possesses a meso form due to a plane of symmetry in the cis-isomer, **2,5-diethylmorpholine** lacks internal reflection symmetry. The C2 position is adjacent to oxygen, while C5 is adjacent to nitrogen. Consequently, the molecule cannot be superimposable on its mirror image even in the cis configuration.

The Isomer Count

There are 4 distinct stereoisomers, existing as two pairs of enantiomers.

Isomer Classification	Configuration (C2, C5)	Relationship	Thermodynamic Stability
Trans (Pair A)	(2R, 5R)	Enantiomer of (2S, 5S)	High (Diequatorial capable)
Trans (Pair A)	(2S, 5S)	Enantiomer of (2R, 5R)	High (Diequatorial capable)
Cis (Pair B)	(2R, 5S)	Enantiomer of (2S, 5R)	Lower (Axial-Equatorial)
Cis (Pair B)	(2S, 5R)	Enantiomer of (2R, 5S)	Lower (Axial-Equatorial)

“

Critical Distinction: In the context of 2,5-disubstitution, Trans refers to the relationship where the substituents are on opposite sides of the ring plane (typically 1,4-relationship in the ring path). In the chair conformation, the trans isomer can adopt a diequatorial orientation, making it the thermodynamic product.

Conformational Thermodynamics

The morpholine ring predominantly exists in a chair conformation. The stability of the isomers is dictated by 1,3-diaxial interactions and the "gauche" interactions within the ring.

Trans-Isomer (Diequatorial)

The trans-**2,5-diethylmorpholine** can adopt a conformation where both ethyl groups are equatorial.

- Conformer A: C2-Et (eq), C5-Et (eq).
- Conformer B: C2-Et (ax), C5-Et (ax).
- Equilibrium: Strongly shifted toward Conformer A. This minimizes steric clash and is the lowest energy state among all isomers.

Cis-Isomer (Axial-Equatorial)

The cis-**2,5-diethylmorpholine** is "locked" in a conformation where one substituent must be axial if the other is equatorial.

- Conformer A: C2-Et (eq), C5-Et (ax).
- Conformer B: C2-Et (ax), C5-Et (eq).
- Energy Penalty: The presence of an axial ethyl group introduces 1,3-diaxial interactions (with axial protons at C4/C6 or C3/C5), raising the ground state energy by approximately 1.8–2.5

kcal/mol relative to the trans isomer.

Synthetic Architecture & Separation

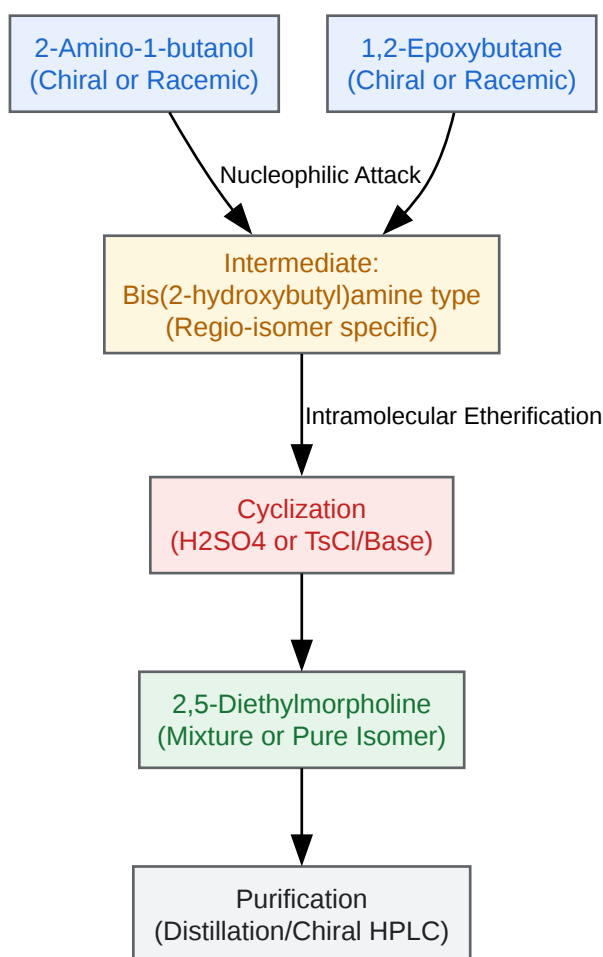
To access specific isomers, a modular synthesis from chiral pool precursors is the most reliable method. The following protocol utilizes the reaction between 2-amino-1-butanol and 1,2-epoxybutane (or a 2-halobutane derivative).

Validated Synthetic Workflow

This route allows for the control of stereochemistry by selecting the absolute configuration of the starting materials.

Protocol:

- Ring Opening: Reaction of 2-amino-1-butanol with 1,2-epoxybutane yields the acyclic diol amine.
- Cyclization: Acid-catalyzed dehydration or activation of the alcohol (e.g., via tosylation) followed by intramolecular displacement closes the ether linkage.



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Figure 1: Modular synthesis workflow for **2,5-diethylmorpholine**. By controlling the chirality of the amine and epoxide, specific diastereomers can be enriched.

Stereochemical Outcome Logic[1][2][3]

- (S)-Amine + (S)-Epoxide: Leads to the Trans (S,S) isomer (predominantly).
- (S)-Amine + (R)-Epoxide: Leads to the Cis (S,R) isomer.
- Note: Regioselectivity of epoxide opening (terminal vs internal attack) determines if the ethyl group ends up at C5 or C6. Attack at the terminal carbon of 1,2-epoxybutane places the ethyl group at the correct position for 2,5-substitution upon cyclization [1].

Characterization & Identification

Distinguishing the cis and trans isomers requires analysis of scalar coupling constants (

) in

¹H NMR.

NMR Fingerprinting

The key differentiator is the coupling between the methine protons (H2 and H5) and their adjacent methylene protons.

Feature	Trans-Isomer (Diequatorial)	Cis-Isomer (Axial-Equatorial)
Conformation	H2 and H5 are both Axial.	One H is Axial, one is Equatorial.
Coupling ()	Large coupling (~10–12 Hz) observed for both H2 and H5 with adjacent axial protons.	Large coupling observed for only one methine proton (the axial one).
Signal Width	H2 and H5 signals appear as broad triplets/quartets (large width at half-height).	One signal is broad, the other is narrower (dominated by and ~2–5 Hz).
C-13 Shifts	Ethyl methyl carbons typically shielded differently due to -gauche effects.	Distinct shifts; often more complexity due to lack of symmetry.

Physical Properties

- **Boiling Point:** The cis isomer, having a higher dipole moment and less compact packing (due to the axial substituent), often exhibits a slightly higher boiling point than the trans isomer, though they are close.
- **Chromatography:** The isomers are separable on silica gel. The trans isomer (less polar surface area) typically elutes first in non-polar mobile phases.

Applications in Drug Discovery[4][5]

2,5-Diethylmorpholine serves as a high-value building block for "scaffold hopping."

- **Lipophilicity Tuning:** Replacing a standard morpholine with **2,5-diethylmorpholine** increases significantly, enhancing blood-brain barrier (BBB) penetration.
- **Metabolic Blockade:** Substitution at C2 and C5 sterically hinders oxidative metabolism at the -carbons, a common clearance pathway for cyclic amines [2].
- **Conformational Restriction:** The ethyl groups lock the ring into a specific chair conformation, which can rigidify the orientation of the nitrogen lone pair or N-substituents, potentially improving receptor binding affinity (entropy reduction).

References

- Organic Chemistry Portal. (2024).[1] Synthesis of Morpholines. Retrieved from [\[Link\]](#)
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Sources

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